

The Strategic Importance of 2-Cyano-3-nitropyridine in Modern Synthesis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Cyano-3-nitropyridine

Cat. No.: B1583967

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

2-Cyano-3-nitropyridine is a highly functionalized heterocyclic compound that has garnered significant attention in various scientific fields, including medicinal chemistry, agrochemicals, and materials science.^[1] Its unique electronic properties, stemming from the presence of both a cyano and a nitro group on the pyridine ring, make it a versatile building block for the synthesis of more complex molecules.^{[1][2]} This guide provides a comprehensive overview of the key structural features, reactivity, synthesis, and applications of **2-Cyano-3-nitropyridine**, offering valuable insights for researchers and professionals in drug development and chemical synthesis.

Molecular Structure and Physicochemical Properties

2-Cyano-3-nitropyridine, with the chemical formula $C_6H_3N_3O_2$, is a crystalline solid that typically appears as a brown to yellow powder.^[1] The core of the molecule is a pyridine ring, which is substituted at the 2-position with a cyano (-C≡N) group and at the 3-position with a nitro (-NO₂) group.^[3]

Property	Value	Source
Molecular Formula	C ₆ H ₃ N ₃ O ₂	[3][4]
Molecular Weight	149.11 g/mol	[3][4]
CAS Number	51315-07-2	[1][4][5]
Appearance	Brown to yellow solid	[1]
IUPAC Name	3-nitropyridine-2-carbonitrile	[3]
Synonyms	3-nitropicolinonitrile, 3-Nitro-2-pyridinecarbonitrile	[3][6]

The presence of the strongly electron-withdrawing cyano and nitro groups significantly influences the electron density of the pyridine ring.[2] This electronic characteristic is the primary determinant of the molecule's reactivity and is a key feature to consider in synthetic planning.

Caption: Chemical structure of **2-Cyano-3-nitropyridine**.

Synthesis of 2-Cyano-3-nitropyridine

The synthesis of **2-Cyano-3-nitropyridine** can be achieved through various methods. A common laboratory-scale synthesis involves the cyanation of a suitable pyridine precursor.

Experimental Protocol: Cyanation of 2-Bromo-3-nitropyridine

This protocol describes a common method for the synthesis of **2-Cyano-3-nitropyridine** from 2-Bromo-3-nitropyridine and copper(I) cyanide.[5]

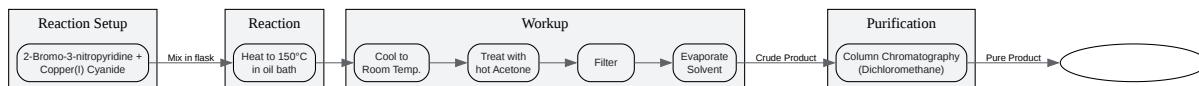
Materials:

- 2-Bromo-3-nitropyridine
- Copper(I) cyanide

- Acetone
- Dichloromethane
- 50 mL round-bottom flask
- Oil bath
- Heating mantle
- Filtration apparatus
- Rotary evaporator
- Column chromatography setup (silica gel)

Procedure:

- Combine 2-Bromo-3-nitropyridine (e.g., 0.500 g, 2.46 mmol) and copper(I) cyanide (e.g., 0.450 g, 5.02 mmol) in a 50 mL round-bottom flask.[\[5\]](#)
- Slowly heat the flask in an oil bath.[\[5\]](#)
- Continue heating until the temperature reaches 150 °C. The reaction mixture will begin to turn black.[\[5\]](#) This typically takes around 2 hours.[\[5\]](#)
- After the reaction is complete, allow the mixture to cool to room temperature.
- Treat the solid residue with hot acetone (e.g., 100 mL) and filter the mixture.[\[5\]](#)
- Evaporate the solvent from the filtrate under reduced pressure to yield the crude product as a dark brown solid.[\[5\]](#)
- Purify the crude product by column chromatography on silica gel, eluting with 100% dichloromethane, to obtain **2-Cyano-3-nitropyridine** as a white powder.[\[5\]](#) A typical yield for this reaction is around 68%.[\[5\]](#)

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chemimpex.com [chemimpex.com]
- 2. 2-Cyano-3-Nitropyridine Manufacturer & Supplier in China | Properties, Applications, Safety Data, Price & SDS [pipzine-chem.com]
- 3. 2-Cyano-3-nitropyridine | C6H3N3O2 | CID 568586 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. scbt.com [scbt.com]
- 5. 2-Cyano-3-nitropyridine | 51315-07-2 [chemicalbook.com]
- 6. spectrabase.com [spectrabase.com]
- To cite this document: BenchChem. [The Strategic Importance of 2-Cyano-3-nitropyridine in Modern Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1583967#key-structural-features-of-2-cyano-3-nitropyridine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com